

Proper Disposal Procedures for AT7867 Dihydrochloride

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Compound of Interest

Compound Name: AT7867 dihydrochloride

Cat. No.: B605655

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Essential Safety and Logistical Information for Laboratory Professionals

This document provides comprehensive procedural guidance for the safe and compliant disposal of **AT7867 dihydrochloride**, a potent ATP-competitive inhibitor of Akt and p70S6K kinases. Adherence to these protocols is critical for ensuring the safety of laboratory personnel, preventing environmental contamination, and maintaining regulatory compliance. This information is intended for researchers, scientists, and drug development professionals actively engaged in laboratory work with this compound.

Hazard Identification and Classification

AT7867 dihydrochloride should be handled as a potentially hazardous substance. While a specific hazard classification may not be available on all safety data sheets, compounds of this nature, particularly kinase inhibitors used in cancer research, are often categorized as potent or cytotoxic. Therefore, appropriate precautions must be taken. General hazard classifications for similar chemical compounds often include skin irritation, serious eye irritation, and respiratory irritation.

Hazard Classification	Description	Precautionary Measures
Skin Irritant	May cause skin irritation upon contact.	Wear protective gloves and clothing. Wash hands thoroughly after handling.
Eye Irritant	May cause serious eye irritation.	Wear safety glasses or goggles.
Respiratory Irritant	May cause respiratory irritation if inhaled as a dust.	Avoid breathing dust. Use in a well-ventilated area or with respiratory protection.

Step-by-Step Disposal Protocol

The proper disposal of **AT7867 dihydrochloride** and associated waste must be conducted in a systematic and controlled manner. All waste containing this compound, including the pure substance, solutions, and contaminated labware, must be treated as hazardous chemical waste.

1. Segregation of Waste:

- At the point of generation, immediately segregate all waste contaminated with **AT7867 dihydrochloride** from non-hazardous laboratory waste.
- This includes:
 - Unused or expired solid **AT7867 dihydrochloride**.
 - Solutions containing **AT7867 dihydrochloride**.
 - Contaminated personal protective equipment (PPE) such as gloves and lab coats.
 - Contaminated labware, including vials, pipette tips, weighing papers, and culture flasks.

2. Containment of Waste:

- Solid Waste:

- Collect unused or expired solid **AT7867 dihydrochloride** and other contaminated solid materials in a designated, leak-proof, and puncture-resistant container.
- The container should be clearly labeled as "Hazardous Waste" and should explicitly list "**AT7867 dihydrochloride**" as a component.
- Liquid Waste:
 - Collect all solutions containing **AT7867 dihydrochloride** in a dedicated, shatter-resistant, and leak-proof container with a secure screw-top cap.
 - The container must be kept closed except when adding waste.
 - Label the container as "Hazardous Waste" and list all chemical constituents, including solvents and the approximate concentration of **AT7867 dihydrochloride**.

3. Labeling and Storage:

- All hazardous waste containers must be clearly and accurately labeled. The label should include:
 - The words "Hazardous Waste".
 - The full chemical name: "**AT7867 dihydrochloride**".
 - The approximate quantity or concentration of the waste.
 - The date when waste accumulation began.
- Store the labeled waste containers in a designated Satellite Accumulation Area (SAA) within the laboratory.
- Ensure that the storage area is secure, away from general laboratory traffic, and that incompatible waste streams are properly segregated.

4. Decontamination Procedures:

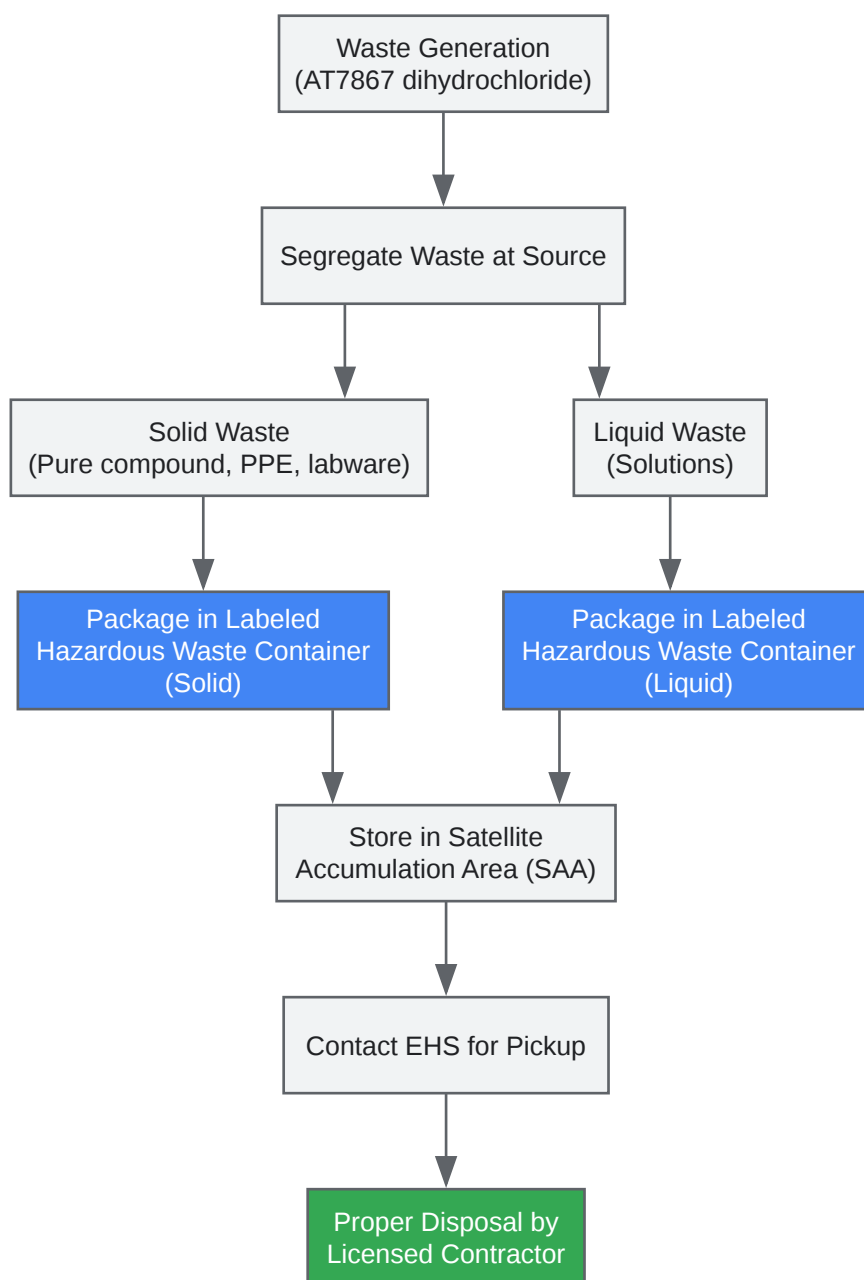
- All non-disposable equipment and surfaces that have come into contact with **AT7867 dihydrochloride** must be thoroughly decontaminated.
- A common and effective procedure involves:
 - Wiping the surface with a suitable solvent (e.g., 70% ethanol) to dissolve the compound.
 - Following with a thorough cleaning using a laboratory-grade detergent and water.
 - All cleaning materials (e.g., wipes, paper towels) used in the decontamination process must be disposed of as hazardous solid waste.

5. Final Disposal:

- Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
- Do not, under any circumstances, dispose of **AT7867 dihydrochloride** or its contaminated waste in the regular trash or pour it down the drain.^[1]

Experimental Workflow for Disposal

The following diagram illustrates the logical workflow for the proper disposal of **AT7867 dihydrochloride**.



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AT7867 Dihydrochloride Disposal Workflow

This procedural guidance is based on general best practices for the handling and disposal of hazardous chemical waste and kinase inhibitors. Always consult your institution's specific safety protocols and the manufacturer's Safety Data Sheet (SDS) for the most accurate and detailed information.

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References

- 1. safety.pitt.edu [safety.pitt.edu]
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